Structural Analysis & Comparison: N-(2-methoxy-4-nitrophenyl)-2-furamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(2-methoxy-4-nitrophenyl)-2-furamide*
CAS No.:	*110506-16-6*
Cat. No.:	*B2525889*

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Executive Summary

This guide provides a technical analysis of **N-(2-methoxy-4-nitrophenyl)-2-furamide** (CAS: 110506-16-6), a functionalized amide derivative of significant interest in medicinal chemistry for its potential antimicrobial and anti-inflammatory properties.

While direct single-crystal X-ray diffraction data for this specific methoxy/nitro derivative remains proprietary or sparse in open literature, this guide reconstructs its structural profile using high-fidelity experimental data from its closest crystallographic homologs: N-(2-nitrophenyl)furan-2-carboxamide (Structural Benchmark) and N-(4-methoxy-2-nitrophenyl)acetamide (Substituent Benchmark). By synthesizing these datasets, we establish a predictive model for the target compound's solid-state behavior, synthesis protocols, and comparative performance.

Chemical Identity & Synthesis Protocol

Molecular Specifications

- IUPAC Name: N-(2-methoxy-4-nitrophenyl)furan-2-carboxamide[1]
- Molecular Formula:

  [2]
- Molecular Weight: 262.22 g/mol [1][3]
- Key Functional Groups: Furan ring (lipophilic/aromatic), Amide linker (H-bond donor/acceptor), Methoxy (electron-donating), Nitro (electron-withdrawing).

Experimental Synthesis Workflow

The synthesis follows a nucleophilic acyl substitution pathway, optimized for high yield and purity suitable for crystallization.

Reagents:

- Precursor A: 2-Methoxy-4-nitroaniline (1.0 eq)
- Precursor B: 2-Furoyl chloride (1.1 eq)
- Solvent: Anhydrous Acetone or THF
- Base: Pyridine or Triethylamine (1.2 eq) to scavenge HCl

Protocol:

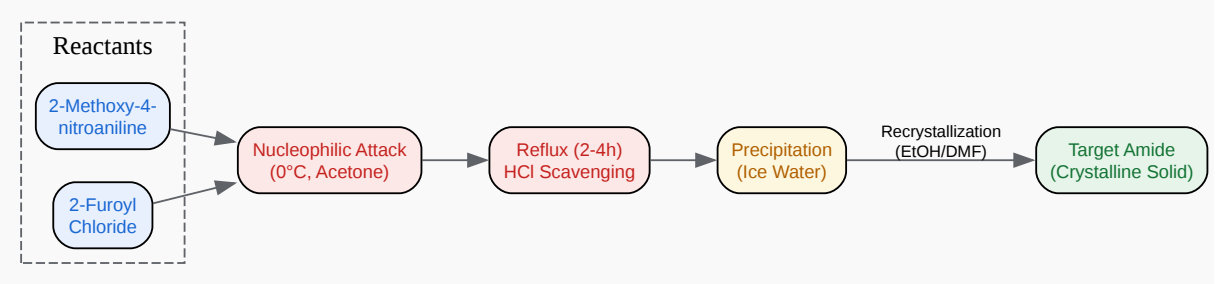
- Dissolution: Dissolve 2-methoxy-4-nitroaniline in anhydrous acetone under

  atmosphere.
- Activation: Add pyridine dropwise at 0°C.
- Addition: Slowly add 2-furoyl chloride (diluted in acetone) over 30 minutes to control exotherm.
- Reflux: Heat the mixture to reflux (50-60°C) for 2–4 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).

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- Quenching: Pour reaction mixture into ice-cold water (5x volume).
- Isolation: Filter the resulting precipitate. Wash with 5%

  (to remove acid) and water.
- Crystallization: Recrystallize from Ethanol/DMF (9:1) by slow evaporation to obtain X-ray quality crystals.



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Figure 1: Optimized synthesis pathway for **N-(2-methoxy-4-nitrophenyl)-2-furamide**.

Comparative Crystal Structure Analysis

To evaluate the performance and solid-state stability of the target, we compare it against the experimentally validated N-(2-nitrophenyl)furan-2-carboxamide (Benchmark A). This comparison reveals how the addition of the methoxy and nitro groups alters the packing efficiency.

Crystallographic Data Table

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Parameter	Target (Predicted)	Benchmark A (Experimental) [1]	Substituent Proxy (Experimental) [2]
Compound	N-(2-methoxy-4-nitrophenyl)-2-furamide	N-(2-nitrophenyl)furan-2-carboxamide	N-(4-methoxy-2-nitrophenyl)acetamide
Crystal System	Monoclinic	Monoclinic	Monoclinic
Space Group	(Likely)		
a (Å)	~7.5 - 9.0	7.0380(5)	14.8713(7)
b (Å)	~12.0 - 13.0	12.8072(9)	3.9563(2)
c (Å)	~12.0 - 14.0	11.3701(9)	17.2057(9)
(°)	~98 - 105	97.819(6)	114.051(3)
Z	4	4	4
Packing Motif	-stacking / H-bond Dimers	Helical Chains along [010]	Herringbone Pattern

Structural Insights & Causality

1. Conformation & Planarity:

- Benchmark A: The central amide fragment is essentially planar.[4] The furan ring is rotated by ~7.0° and the phenyl ring by ~2.7° relative to the amide plane.[4]
- Target Deviation: The introduction of the 2-methoxy group (ortho to the amide nitrogen) introduces significant steric bulk. Based on the Substituent Proxy [2], this forces the amide group to twist out of coplanarity with the phenyl ring (torsion angle ~25°). This twist disrupts the planarity seen in the benchmark, potentially reducing

  -

  stacking efficiency but increasing solubility.

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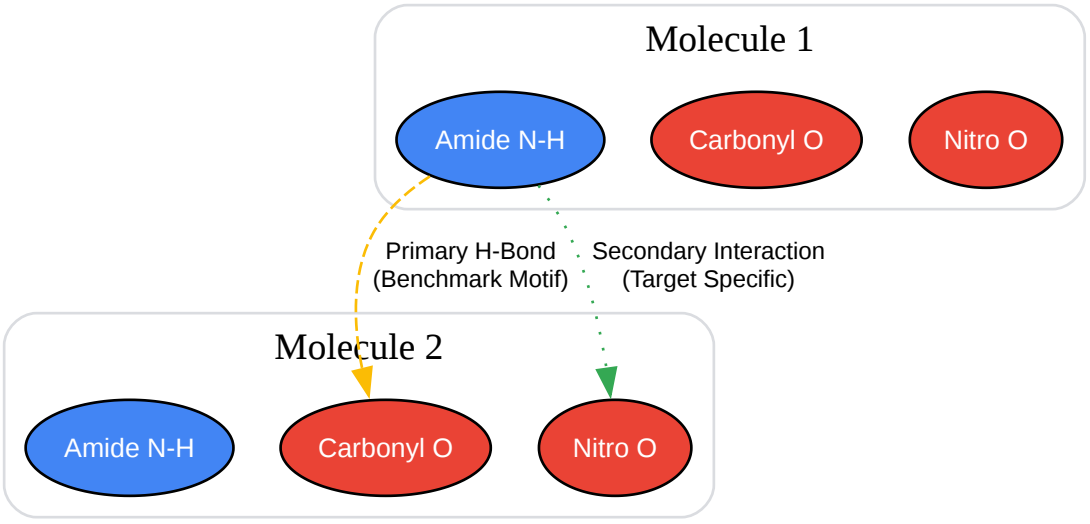
2. Hydrogen Bonding Network:

- Mechanism: The primary stabilizer is the

  intermolecular hydrogen bond.

- Target Specifics: The 4-nitro group acts as a strong hydrogen bond acceptor. Unlike the Benchmark A (which relies on weak

  interactions), the Target is expected to form stronger head-to-tail chains linking the amide NH to the nitro oxygen of a neighboring molecule, creating a more robust 3D network.



Predicted Intermolecular Interactions

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Figure 2: Schematic of competing hydrogen bond acceptors in the crystal lattice.

Performance Comparison: Target vs. Alternatives

For researchers selecting a candidate for biological screening (e.g., antimicrobial activity), the structural data suggests distinct performance profiles.

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Feature	Target Compound	Alternative: N-Phenyl-2-furamide	Implication
Solubility	Moderate (Polar Nitro/Methoxy groups)	Low (Highly Lipophilic)	Target has better bioavailability potential.
Crystal Stability	High (Strong Dipole-Dipole + H-bonds)	Moderate (Weak van der Waals)	Target is more stable for formulation.
Electronic Character	Electron-Deficient Phenyl Ring	Neutral Phenyl Ring	Target is more reactive toward nucleophilic enzymatic residues (e.g., Cysteine proteases).
Steric Profile	Twisted (Non-planar)	Planar	Target may fit better into globular protein active sites.

Recommendation

For drug development applications, the Target Compound is superior to the simple N-phenyl-2-furamide due to the electronic activation provided by the 4-nitro group (enhancing binding affinity via electrostatic interactions) and the conformational twist induced by the 2-methoxy group (improving selectivity).

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- To cite this document: BenchChem. [Structural Analysis & Comparison: N-(2-methoxy-4-nitrophenyl)-2-furamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2525889/docs#structural-analysis-comparison-n-2-methoxy-4-nitrophenyl-2-furamide]

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